

An In-depth Technical Guide to Sco-peg8-nhs

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Compound of Interest

Compound Name: *Sco-peg8-nhs*

Cat. No.: *B12380449*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties and general applications of **Sco-peg8-nhs**, a bifunctional crosslinker pivotal in the field of targeted protein degradation and bioconjugation. Due to the limited availability of specific experimental data for this compound in publicly accessible research, this document focuses on its core characteristics and the established methodologies for similar molecules.

Core Molecular Attributes

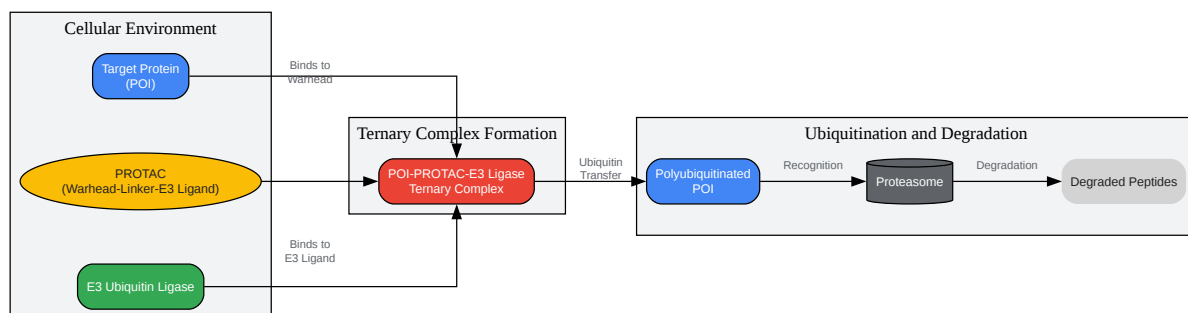
Sco-peg8-nhs is a heterobifunctional linker containing a cyclooctyne (SCO) group and an N-hydroxysuccinimide (NHS) ester, separated by an 8-unit polyethylene glycol (PEG) spacer. The SCO group facilitates copper-free click chemistry reactions with azides, while the NHS ester reacts with primary amines to form stable amide bonds.

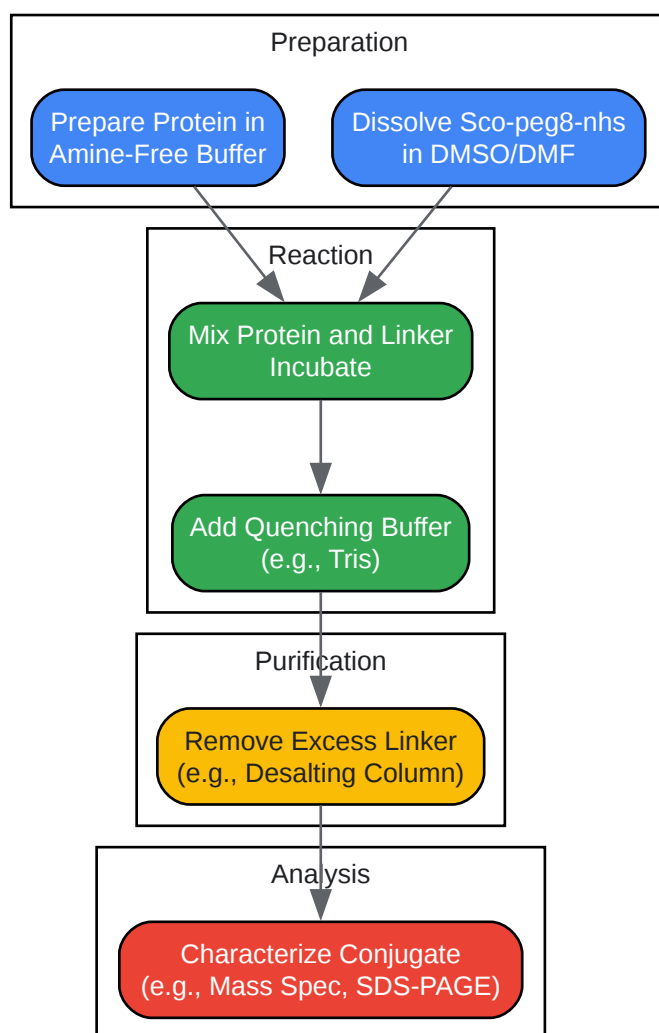
Property	Value	Source(s)
Molecular Weight	688.76 g/mol	[1]
688.77 g/mol	[2]	
Chemical Formula	C ₃₂ H ₅₂ N ₂ O ₁₂	[1]
CAS Number	2143968-68-5	[1][2]

Application in PROTAC Technology

Sco-peg8-nhs is primarily utilized as a linker in the development of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein of interest (POI), leading to the ubiquitination and subsequent degradation of the POI by the proteasome.[3][4][5] The PEG spacer in **Sco-peg8-nhs** enhances the solubility and pharmacokinetic properties of the resulting PROTAC molecule.[5]

The general mechanism of a PROTAC involves the formation of a ternary complex between the target protein, the PROTAC, and an E3 ligase.[4] The linker plays a crucial role in optimizing the stability and conformation of this complex to ensure efficient ubiquitination.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [SCO-PEG8-NHS](https://www.nebulabio.com) [[nebulabio.com](https://www.nebulabio.com)]
- 3. [What are PROTAC Linkers?](https://www.broadpharm.com) | [BroadPharm](https://www.broadpharm.com) [[broadpharm.com](https://www.broadpharm.com)]

- [4. chempep.com \[chempep.com\]](https://chempep.com)
- [5. PROTAC Linkers, PEG Linkers Supply - Biopharma PEG \[biochempeg.com\]](https://biochempeg.com)
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